

Data Presentation: Quantitative Equilibria in the Vanadium-Water System

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Compound of Interest

Compound Name: *dioxovanadium*

Cat. No.: *B15692582*

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The construction of the Pourbaix diagram for vanadium is based on the thermodynamic data for the various chemical and electrochemical reactions that can occur in the V-H₂O system. These reactions fall into three main categories: redox reactions (electron transfer), acid-base reactions (proton transfer), and precipitation/dissolution reactions. The following tables summarize the key equilibria, which are essential for constructing and interpreting the Pourbaix diagram for aqueous vanadium species.

Redox Equilibria

Redox reactions are dependent on the electrochemical potential. The equilibrium lines for these reactions are horizontal on a Pourbaix diagram if they do not involve H⁺ or OH⁻ ions, and sloped if they do. The equations are typically written as reductions.

Reaction	Standard Potential (E°, Volts)	Nernst Equation (at 25 °C)
$V^{3+} + e^- \rightleftharpoons V^{2+}$	-0.255	$E = -0.255 + 0.0591 \log([V^{3+}]/[V^{2+}])$
$VO_2^{2+} + 2H^+ + e^- \rightleftharpoons V^{3+} + H_2O$	+0.337	$E = 0.337 - 0.1182 \text{ pH} + 0.0591 \log([VO_2^{2+}]/[V^{3+}])$
$VO_2^{2+} + 2H^+ + e^- \rightleftharpoons VO^{2+} + H_2O$	+1.000	$E = 1.000 - 0.1182 \text{ pH} + 0.0591 \log([VO_2^{2+}]/[VO^{2+}])$
$V_2O_5(s) + 6H^+ + 2e^- \rightleftharpoons 2VO_2^{2+} + 3H_2O$	+0.663	$E = 0.663 - 0.1773 \text{ pH} - 0.0591 \log([VO_2^{2+}])$
$2VO_2^{2+} + 3H_2O + 2e^- \rightleftharpoons V_2O_3(s) + 4H^+$	+0.137	$E = 0.137 - 0.1182 \text{ pH} - 0.0591 \log([VO_2^{2+}])$

Hydrolysis (Acid-Base) Equilibria

Hydrolysis reactions are dependent on pH and are represented by vertical lines on a Pourbaix diagram. These reactions describe the interaction of dissolved vanadium ions with water to form various hydroxy complexes and polyvanadates. The speciation of vanadate, in particular, is complex and concentration-dependent.^{[4][5]}

Reaction	pKa or log K
$V^{3+} + H_2O \rightleftharpoons VOH^{2+} + H^+$	2.47[6][7][8][9]
$VO^{2+} + H_2O \rightleftharpoons VO(OH)^+ + H^+$	5.30[10]
$2VO^{2+} + 2H_2O \rightleftharpoons (VO)_2(OH)_2^{2+} + 2H^+$	6.71[10]
$VO_2^+ + H_2O \rightleftharpoons HVO_3 + H^+$	3.06[6][7][8][9]
$HVO_3 \rightleftharpoons VO_3^- + H^+$	~3.8
$10VO_2^+ + 8H_2O \rightleftharpoons H_2V_{10}O_{28}^{4-} + 14H^+$	-
$H_2V_{10}O_{28}^{4-} \rightleftharpoons HV_{10}O_{28}^{5-} + H^+$	6.0
$HV_{10}O_{28}^{5-} \rightleftharpoons V_{10}O_{28}^{6-} + H^+$	8.5
$VO_4^{3-} + H^+ \rightleftharpoons HVO_4^{2-}$	13.0
$HVO_4^{2-} + H^+ \rightleftharpoons H_2VO_4^-$	8.2
$H_2VO_4^- + H^+ \rightleftharpoons H_3VO_4$	3.8

Precipitation/Dissolution Equilibria

These equilibria are also pH-dependent and are represented by vertical or sloped lines, depending on the specific reaction. They define the boundaries between solid phases and dissolved species. The solubility of vanadium oxides is generally low.[11][12][13][14]

Reaction	Solubility Product (Ksp) or Equilibrium Constant (K)
$V_2O_5(s) + 2H^+ \rightleftharpoons 2VO_2^+ + H_2O$	$\log K \approx 3.5$
$V_2O_5(s) + H_2O \rightleftharpoons 2HVO_3$	$\log K \approx -3.2$
$V_2O_3(s) + 2H^+ \rightleftharpoons 2V^{3+} + 3H_2O$	-
$VO_2(s) + 2H^+ \rightleftharpoons VO^{2+} + H_2O$	-

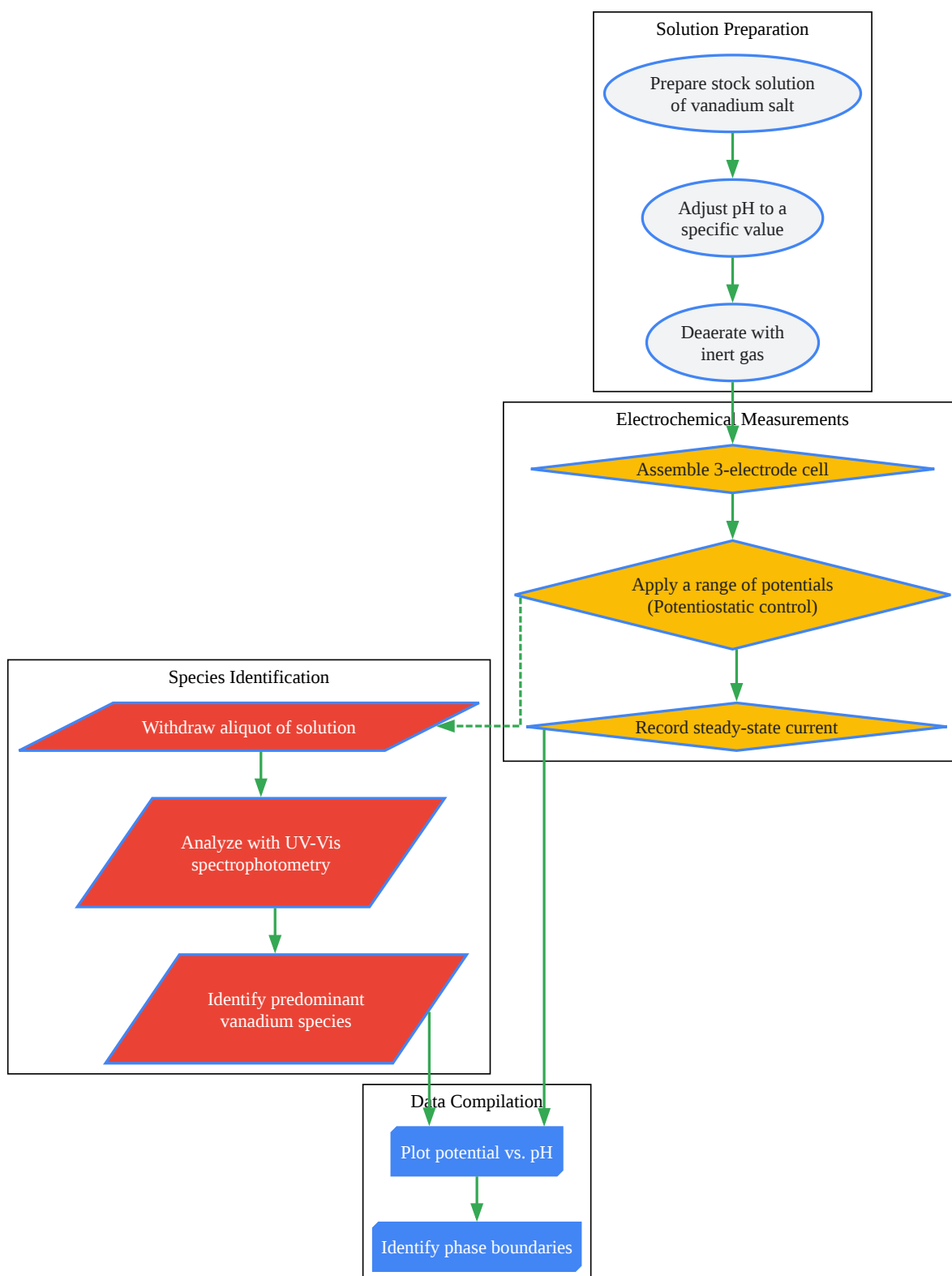
Experimental Protocols for the Determination of a Pourbaix Diagram

The experimental determination of a Pourbaix diagram involves a series of electrochemical and analytical measurements to identify the stable vanadium species and the boundaries between them at various pH and potential values.

Materials and Equipment

- **Vanadium Salt:** A high-purity vanadium salt (e.g., VOSO_4 , VCl_3 , NaVO_3) to prepare the aqueous solutions.
- **Electrochemical Cell:** A three-electrode cell consisting of a working electrode (e.g., platinum or glassy carbon), a reference electrode (e.g., Ag/AgCl or Saturated Calomel Electrode - SCE), and a counter electrode (e.g., platinum wire).
- **Potentiostat/Galvanostat:** To control the potential of the working electrode and measure the resulting current.
- **pH Meter and Electrode:** For accurate measurement of the solution pH.
- **Inert Gas:** Nitrogen or Argon to deaerate the solutions and prevent oxidation by atmospheric oxygen.
- **Spectrophotometer (UV-Vis):** To identify and quantify the different vanadium species in solution based on their characteristic absorption spectra.
- **Buffers and Reagents:** A range of buffer solutions or acids (e.g., H_2SO_4 , HClO_4) and bases (e.g., NaOH) to adjust the pH.

Experimental Workflow



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References

- [1. pub.iapchem.org](http://pub.iapchem.org) [pub.iapchem.org]
- [2. Pourbaix diagram - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- [4. Speciation of Vanadium - Metal Toxicology Handbook](http://ebrary.net) [ebrary.net]
- [5. researchgate.net](http://researchgate.net) [researchgate.net]
- [6. \[1609.03463\] Structure, hydrolysis and diffusion of aqueous vanadium ions from Car-Parrinello molecular dynamics](https://arxiv.org/abs/1609.03463) [[arxiv.org](https://arxiv.org/abs/1609.03463)]
- [7. researchgate.net](http://researchgate.net) [researchgate.net]
- [8. pubs.aip.org](http://pubs.aip.org) [pubs.aip.org]
- [9. researchgate.net](http://researchgate.net) [researchgate.net]
- [10. cost-nectar.eu](http://cost-nectar.eu) [cost-nectar.eu]
- [11. env.go.jp](http://env.go.jp) [env.go.jp]
- [12. Vanadium Oxide V2O5 - ESPI Metals](http://espimetals.com) [espimetals.com]
- [13. Vanadium oxide \(V2O5\) | V2O5 | CID 14814 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Vanadium-oxide-V2O5) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/Vanadium-oxide-V2O5)]
- [14. carloth.com](http://carloth.com) [carloth.com]
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